

4-Chloro-2-hydroxy-3-methylbenzaldehyde proper disposal procedures

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Compound of Interest

Compound Name: 4-Chloro-2-hydroxy-3-methylbenzaldehyde

CAS No.: 55289-23-1

Cat. No.: B2360737

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Standard Operating Procedure: Disposal and Handling of 4-Chloro-2-hydroxy-3-methylbenzaldehyde

As a critical building block in pharmaceutical synthesis and drug development, **4-Chloro-2-hydroxy-3-methylbenzaldehyde** (CAS: 55289-23-1) is frequently utilized in bench-scale and pilot-scale laboratories. However, the presence of a covalently bound chlorine atom classifies this compound as a halogenated organic material. Proper lifecycle management and disposal are strictly regulated by environmental protection agencies to prevent the release of toxic combustion byproducts, such as dioxins and hydrogen chloride gas.

This guide provides researchers and environmental health and safety (EHS) professionals with authoritative, step-by-step protocols for the safe handling, segregation, and disposal of **4-Chloro-2-hydroxy-3-methylbenzaldehyde**.

Section 1: Chemical Profile and Hazard Assessment

Before designing a disposal strategy, personnel must understand the compound's physical state and hazard classifications. According to the Globally Harmonized System (GHS), this compound presents acute irritation risks[1].

Table 1: Physicochemical & Hazard Profile of **4-Chloro-2-hydroxy-3-methylbenzaldehyde**

Property / Hazard	Value / Designation	Operational & Disposal Implication
CAS Number	55289-23-1	Primary identifier required for hazardous waste manifests.
Molecular Formula	C8H7ClO2	Contains ~20% chlorine by weight; mandates routing to halogenated waste streams.
Physical State	Solid (Powder), MP: 61-62 °C	Spills generate airborne dust; requires wet-wiping for decontamination.
Hazard Statements	H315, H319, H335	Causes skin, eye, and respiratory irritation. Mandates fume hood handling and proper PPE.
EPA Waste Category	Halogenated Organic Waste	Must be strictly segregated from non-halogenated solvents to comply with EPA regulations[2].

Section 2: The Causality of Halogenated Waste Segregation

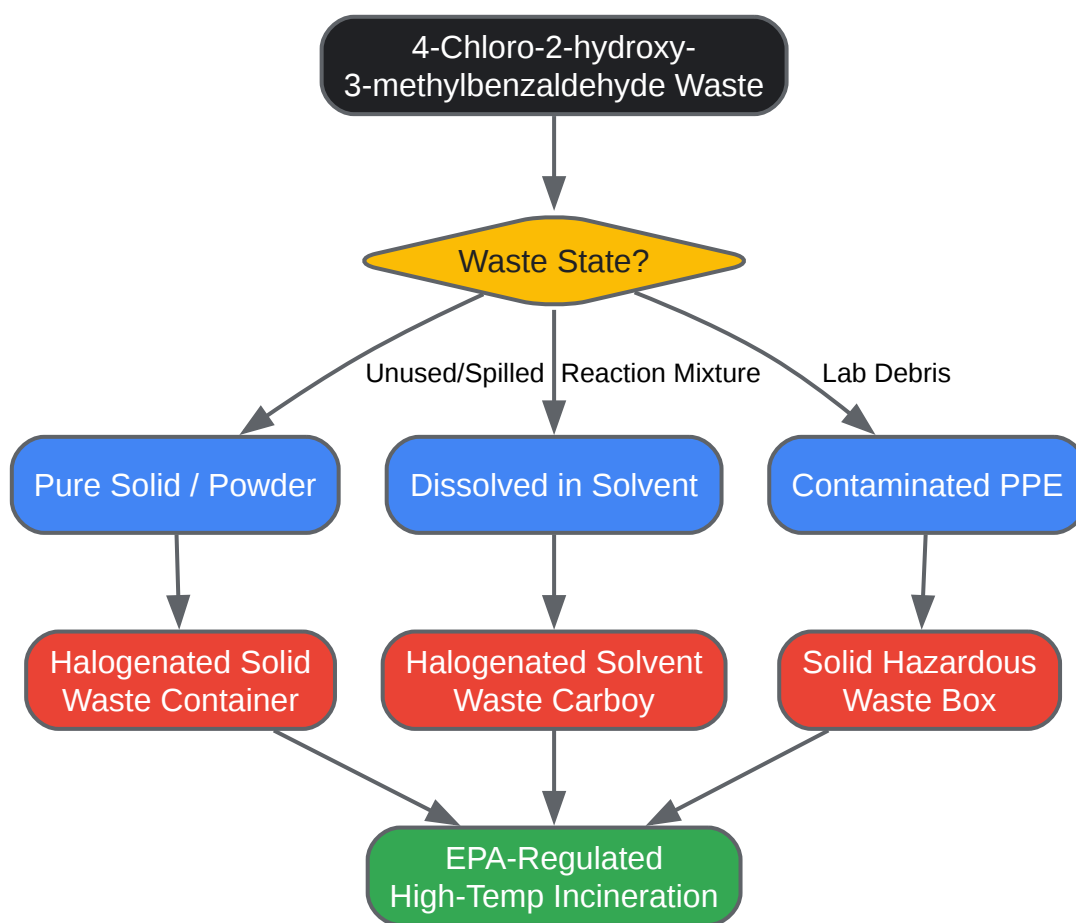
Expert Insight: Why do we segregate halogens? In laboratory waste management, mixing halogenated compounds (like **4-Chloro-2-hydroxy-3-methylbenzaldehyde**) with non-halogenated solvents (like ethanol or acetone) is a critical operational error. When organic compounds containing chlorine are incinerated, they do not simply combust into CO₂ and H₂O.

Instead, they generate corrosive hydrogen chloride (HCl) gas and pose a severe risk of forming highly toxic polychlorinated dibenzo-p-dioxins (PCDDs)[3].

To mitigate this environmental hazard, waste disposal facilities must process these chemicals in specialized high-temperature incinerators equipped with alkaline scrubbers to neutralize the acidic exhaust. Because this process is highly resource-intensive, treating halogenated waste costs significantly more than standard fuel blending.[4].

Section 3: Waste Routing and Decision Matrix

The following diagram illustrates the self-validating decision tree for routing **4-Chloro-2-hydroxy-3-methylbenzaldehyde** waste based on its physical state at the time of disposal.



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Decision matrix and routing workflow for halogenated chemical waste disposal.

Section 4: Step-by-Step Disposal Protocols

Protocol A: Disposal of Pure Solid Waste

Applicability: Expired reagents, unused material, or desiccated reaction products.

- **Verification:** Ensure the material is completely dry and free of reactive incompatibles (e.g., strong oxidizers or strong bases).
- **Containment:** Transfer the solid powder into a chemically compatible, sealable container (typically high-density polyethylene, HDPE, or glass). Causality Note: Do not use metal containers, as residual moisture combined with halogens can generate localized HCl, leading to container corrosion and failure.
- **Labeling:** Affix a hazardous waste tag immediately. The label must explicitly state: "Hazardous Waste: Solid Halogenated Organic (**4-Chloro-2-hydroxy-3-methylbenzaldehyde**)" to alert emergency responders^[5].
- **Storage:** Store in a designated secondary containment bin away from heat sources until EHS pickup.

Protocol B: Disposal of Liquid Reaction Mixtures

Applicability: Post-reaction filtrates, extraction solvents, or chromatography fractions containing the compound.

- **Segregation:** Identify the primary solvent. Even if the compound is dissolved in a non-halogenated solvent (e.g., Ethyl Acetate), the presence of the chlorinated solute dictates that the entire mixture must be routed to the Halogenated Solvent Waste stream.
- **Transfer:** Using a funnel inside a certified chemical fume hood, slowly pour the liquid waste into the designated Halogenated Waste carboy.
- **Volume Control:** Never fill the carboy beyond 90% capacity. Leave headspace to account for vapor expansion and prevent pressure-induced ruptures.
- **Closure and Documentation:** Cap the carboy immediately after use. Log the estimated mass of **4-Chloro-2-hydroxy-3-methylbenzaldehyde** added to the waste manifest attached to the

carboy.

Protocol C: Spill Response and Consumable Decontamination

Applicability: Contaminated weigh boats, spatulas, Kimwipes, and nitrile gloves.

- Initial Response: If the solid powder spills, do not dry-sweep. Dry sweeping aerosolizes the powder, exacerbating the H335 respiratory irritation hazard[1].
- Wet-Wiping: Dampen a Kimwipe or absorbent pad with a compatible solvent (e.g., isopropanol or water with a mild surfactant) and gently wipe up the powder.
- Consumable Disposal: Place all contaminated wipes, weigh boats, and gloves into a transparent, heavy-duty plastic bag.
- Final Routing: Seal the bag and place it into the laboratory's "Solid Hazardous Waste" or "Contaminated Lab Debris" box for eventual incineration.

Section 5: Regulatory Compliance & Manifesting

Under the US Environmental Protection Agency (EPA) Resource Conservation and Recovery Act (RCRA), laboratories must accurately characterize their waste. While **4-Chloro-2-hydroxy-3-methylbenzaldehyde** does not have a specific "U" or "P" listed waste code, it falls under the broad regulatory umbrella of halogenated organic compounds (often managed under characteristic waste codes if mixed with flammable or corrosive solvents)[2]. must ensure that the accumulation start date and specific chemical hazards (e.g., "halogenated organic solvents") are clearly marked on all containers from the moment waste is first generated[5].

References

- Frequent Questions About Managing Hazardous Waste at Academic Laboratories Source: US Environmental Protection Agency (EPA) URL:[[Link](#)]
- Appendix III to Part 268, Title 40 -- List of Halogenated Organic Compounds Regulated Under § 268.32 Source: Electronic Code of Federal Regulations (eCFR) URL:[[Link](#)]

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Sources

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- [2. eCFR :: Appendix III to Part 268, Title 40 -- List of Halogenated Organic Compounds Regulated Under § 268.32 \[ecfr.gov\]](#)
- [3. p2infohouse.org \[p2infohouse.org\]](#)
- [4. 7.2 Organic Solvents | Environment, Health and Safety \[ehs.cornell.edu\]](#)
- [5. epa.gov \[epa.gov\]](#)
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